

Ethyl ethanesulfonate CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl ethanesulfonate

Cat. No.: B155355

[Get Quote](#)

An In-depth Technical Guide to **Ethyl Ethanesulfonate**

CAS Number: 1912-30-7

This guide provides a comprehensive technical overview of **ethyl ethanesulfonate**, a significant reagent in organic synthesis. It is tailored for researchers, scientists, and professionals in drug development, offering insights into its chemical properties, synthesis, applications, and critical safety protocols.

Core Chemical Identity and Properties

Ethyl ethanesulfonate, identified by the CAS number 1912-30-7, is an organic compound classified as a sulfonate ester.^[1] It is structurally characterized by an ethyl group attached to an ethanesulfonate moiety.^[1] This structure imparts a notable reactivity, particularly towards nucleophiles, making it a valuable alkylating agent in synthetic chemistry.^[2] Under standard conditions, it exists as a colorless to pale yellow liquid with a distinct odor.^{[1][2]}

Physicochemical Data Summary

For ease of reference, the key physical and chemical properties of **ethyl ethanesulfonate** are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|---|-----------|
| CAS Number | 1912-30-7 | [1][3][4] |
| Molecular Formula | C ₄ H ₁₀ O ₃ S | [1][3] |
| Molecular Weight | 138.19 g/mol | [3] |
| Appearance | Clear, colorless to slightly yellowish liquid | [1][2][5] |
| Boiling Point | 198°C (approx.) | [2] |
| Density | ~1.11 g/cm ³ | [2][6] |
| Solubility | Soluble in polar organic solvents | [1] |
| SMILES | CCOS(=O)(=O)CC | |
| InChI Key | PPCXFTKZPBHXIW-UHFFFAOYSA-N | [1] |

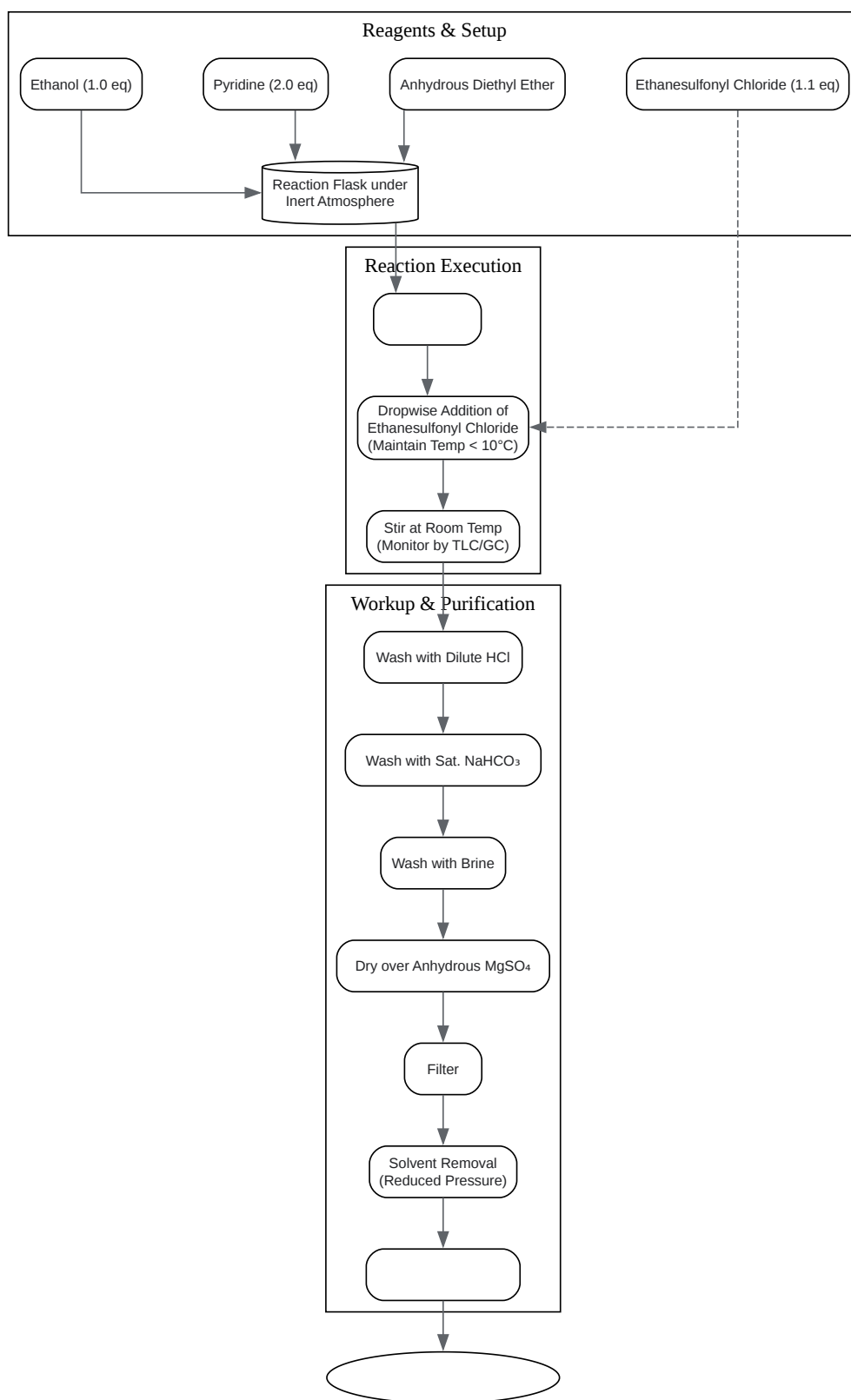
Synthesis of Ethyl Ethanesulfonate: A Laboratory Protocol

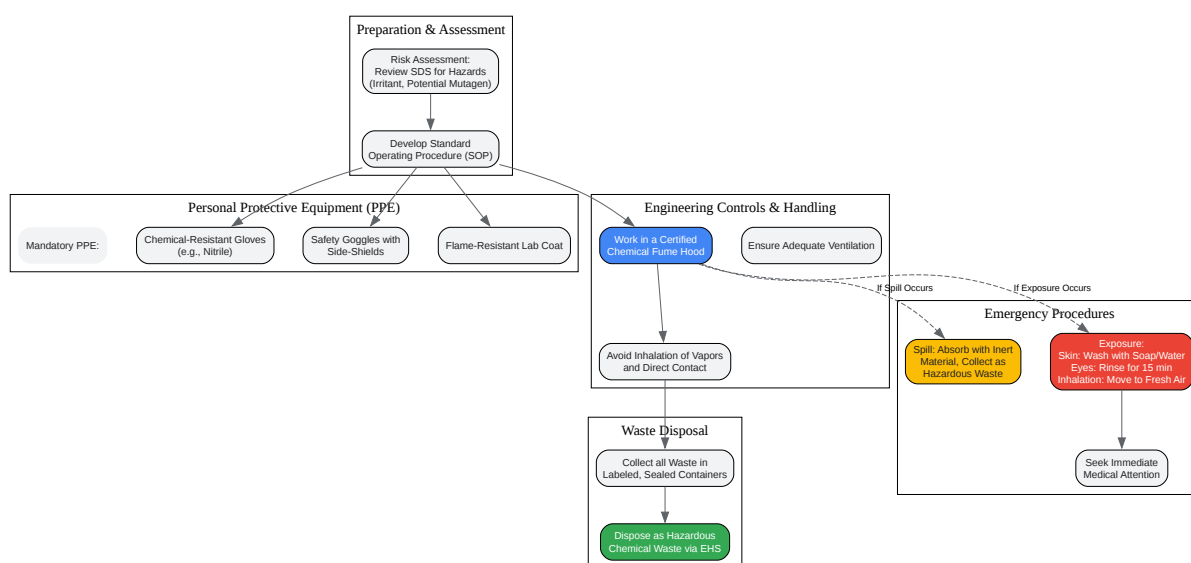
The most prevalent laboratory-scale synthesis of **ethyl ethanesulfonate** involves the esterification of ethanesulfonyl chloride with ethanol.[7] The reaction necessitates the presence of a non-nucleophilic base to neutralize the hydrogen chloride (HCl) byproduct, which would otherwise protonate the ethanol, rendering it less reactive.[7]

Core Reaction Mechanism

The synthesis is a nucleophilic acyl substitution where the hydroxyl group of ethanol attacks the electrophilic sulfur atom of ethanesulfonyl chloride. A base, typically pyridine or triethylamine, facilitates the reaction by scavenging the HCl produced.

Experimental Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 1912-30-7: Ethyl ethanesulfonate | CymitQuimica [cymitquimica.com]
- 2. What is Ethanesulfonic Acid Ethyl Ester (Ethyl Ethanesulfonate) - Properties & Specifications [ccount-chem.com]
- 3. chemscene.com [chemscene.com]
- 4. Ethyl ethanesulfonate | CAS#:1912-30-7 | Chemsrce [chemsrc.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Ethyl ethanesulfonate CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155355#ethyl-ethanesulfonate-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com